

Application of CdSeS Quantum Dots in Solar Cells: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cadmium selenide sulfide*

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This document provides detailed application notes and protocols for the utilization of **Cadmium Selenide Sulfide** (CdSeS) alloyed quantum dots (QDs) in the fabrication of quantum dot-sensitized solar cells (QDSSCs). These notes are intended to guide researchers in the synthesis of high-quality CdSeS QDs, the fabrication of complete solar cell devices, and the characterization of their performance.

Introduction

Quantum dot-sensitized solar cells (QDSSCs) have emerged as a promising third-generation photovoltaic technology due to their potential for high efficiency and low-cost fabrication.^[1] Among various QD sensitizers, alloyed **Cadmium Selenide Sulfide** (CdSeS) quantum dots offer a unique advantage: the ability to tune their optical and electronic properties by simply adjusting the sulfur-to-selenium ratio.^[2] This allows for the precise engineering of the QD's bandgap to optimize light absorption across the solar spectrum, a key factor in enhancing solar cell performance.

CdSeS QDs can be synthesized using various methods, including the hot-injection technique for colloidal QDs and in-situ deposition methods like Successive Ionic Layer Adsorption and Reaction (SILAR) and Chemical Bath Deposition (CBD) directly onto a mesoporous metal oxide scaffold, typically titanium dioxide (TiO_2).^{[3][4]} The choice of synthesis and deposition method significantly impacts the QD size, distribution, and the overall performance of the solar cell.

This document outlines the detailed protocols for the synthesis of CdSeS QDs, the step-by-step fabrication of a complete QDSSC, and a summary of reported performance data for similar QD-based solar cells.

Data Presentation: Performance of QD-Sensitized Solar Cells

The performance of a solar cell is characterized by several key metrics: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The table below summarizes reported performance data for solar cells sensitized with CdS, CdSe, and their co-sensitized structures, providing a baseline for the expected performance of CdSeS QDSSCs.

Sensitizer	Photoanode	Count er Electrode	Electro lyte	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
CdS	TiO ₂	Cu ₂ S	Polysulfide	-	-	-	1.84	[5]
CdSe	TiO ₂	Cu ₂ S	Polysulfide	0.57	18.2	38	3.94	[6]
CdS/CdSe	TiO ₂	Pt	Polysulfide	-	-	-	3.3	[7]
CdSe	TiO ₂	Pt	Polysulfide	-	-	44	1.41	[8]
CdS:Cu ²⁺ /CdSe ²⁺ :Cu ²⁺	TiO ₂	-	-	0.5	27.35	35.23	4.68	[6]

Experimental Protocols

Synthesis of CdSeS Alloyed Quantum Dots (Hot-Injection Method)

This protocol describes the synthesis of colloidal CdSeS alloyed quantum dots with tunable composition.

Materials:

- Cadmium oxide (CdO)
- Selenium (Se) powder
- Sulfur (S) powder
- 1-Octadecene (ODE)
- Oleic acid (OA)
- Trioctylphosphine (TOP)

Procedure:

- Cadmium Precursor Preparation: In a three-neck flask, mix CdO, oleic acid, and 1-octadecene. Heat the mixture to ~150°C under nitrogen flow until the solution becomes clear, indicating the formation of cadmium oleate.
- Chalcogenide Precursor Preparation: In a separate vial inside a glovebox, dissolve the desired molar ratio of selenium and sulfur powder in trioctylphosphine to create the TOP-S/Se stock solution. The ratio of S to Se will determine the final composition and bandgap of the CdSeS QDs.
- Quantum Dot Nucleation and Growth: Raise the temperature of the cadmium precursor solution to the desired injection temperature (typically between 240-280°C). Swiftly inject the TOP-S/Se stock solution into the hot cadmium precursor solution. The color of the solution will change rapidly, indicating the nucleation of the QDs.
- Growth and Size Control: The growth of the QDs can be controlled by the reaction time and temperature. Aliquots can be taken at different time intervals to monitor the growth via UV-Vis and photoluminescence spectroscopy.

- **Quenching and Purification:** Once the desired size is achieved, cool the reaction mixture to room temperature. The QDs are then purified by precipitation with a non-solvent like acetone or ethanol, followed by centrifugation and redispersion in a non-polar solvent like toluene or hexane. This washing step is repeated multiple times to remove unreacted precursors and excess ligands.

Fabrication of a CdSeS Quantum Dot-Sensitized Solar Cell

This protocol details the layer-by-layer fabrication of a complete QDSSC.

3.2.1. Preparation of the TiO₂ Photoanode

- **Cleaning of FTO Substrate:** Clean a fluorine-doped tin oxide (FTO) coated glass substrate by sonicating in a sequence of detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- **Deposition of TiO₂ Paste:** Apply a layer of TiO₂ paste (e.g., Degussa P25) onto the conductive side of the FTO glass using the doctor-blade technique.
- **Sintering:** Sinter the TiO₂-coated FTO glass in a furnace at 450-500°C for 30 minutes to create a mesoporous film with good electrical contact to the FTO.

3.2.2. Deposition of CdSeS QDs onto the TiO₂ Photoanode (SILAR Method)

The Successive Ionic Layer Adsorption and Reaction (SILAR) method allows for the in-situ growth of CdSeS QDs on the TiO₂ surface.

- **Precursor Solutions:**
 - **Cationic Solution:** Prepare a solution of a cadmium salt (e.g., 0.1 M Cadmium Acetate) in a suitable solvent (e.g., ethanol).
 - **Anionic Solution:** Prepare a solution containing both a sulfide source (e.g., 0.1 M Sodium Sulfide, Na₂S) and a selenide source (e.g., 0.1 M Sodium Selenide, Na₂Se) in a solvent like methanol or a water/methanol mixture. The ratio of S²⁻ to Se²⁻ ions in this solution will influence the composition of the CdSeS alloy.

- SILAR Cycles:
 - Immerse the sintered TiO_2 photoanode into the cationic (Cd^{2+}) solution for a specific duration (e.g., 1 minute).
 - Rinse the electrode with the solvent to remove excess, unadsorbed ions.
 - Immerse the electrode into the anionic ($\text{S}^{2-}/\text{Se}^{2-}$) solution for a similar duration.
 - Rinse the electrode again with the solvent.
- Repeat: This four-step process constitutes one SILAR cycle. Repeat the cycle for a desired number of times to control the size and loading of the CdSeS QDs. The color of the photoanode will change as the QDs grow.

3.2.3. Fabrication of the Cu_2S Counter Electrode A common and efficient counter electrode for QDSSCs is Copper(I) Sulfide (Cu_2S).[\[9\]](#)

- Brass Sheet Preparation: Start with a clean brass sheet (an alloy of copper and zinc).
- Acid Etching: Immerse the brass sheet in a dilute hydrochloric acid (HCl) solution to remove the surface oxide layer and expose fresh copper.
- Sulfidation: Dip the acid-treated brass sheet into a polysulfide solution (the same as or similar to the electrolyte) for a few minutes. A dark layer of Cu_2S will form on the surface.[\[6\]](#)
- Rinsing and Drying: Rinse the Cu_2S coated brass sheet with water and ethanol and then dry it.

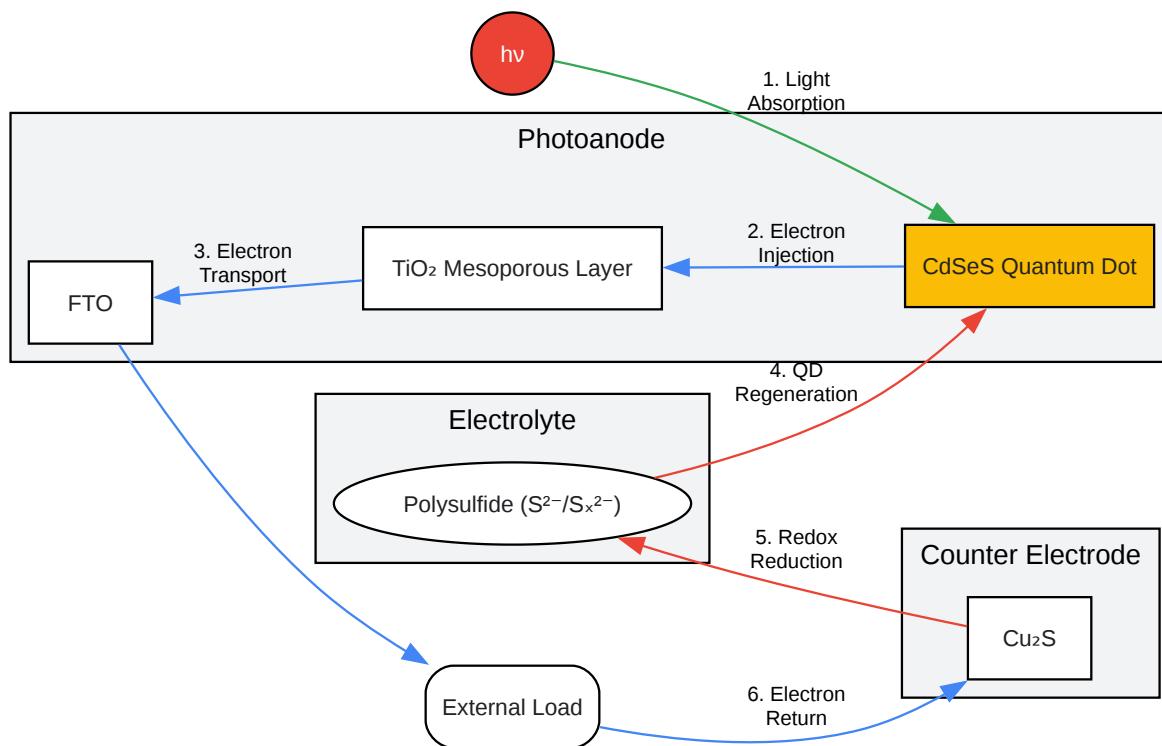
3.2.4. Assembly of the Solar Cell

- Spacer: Place a thin polymer spacer (e.g., Parafilm or Surlyn) on the QD-sensitized TiO_2 photoanode, leaving an area for electrolyte injection.
- Sandwiching: Place the Cu_2S counter electrode on top of the photoanode, sandwiching the spacer.
- Sealing: Gently heat the assembly to melt the spacer and seal the two electrodes together.

- Electrolyte Injection: Prepare a polysulfide electrolyte, typically a solution of sodium sulfide (Na_2S) and sulfur (S) in a water/methanol solvent.[10] Inject the electrolyte into the cell through a pre-drilled hole in the counter electrode.
- Final Sealing: Seal the hole to prevent electrolyte leakage.

Visualizations

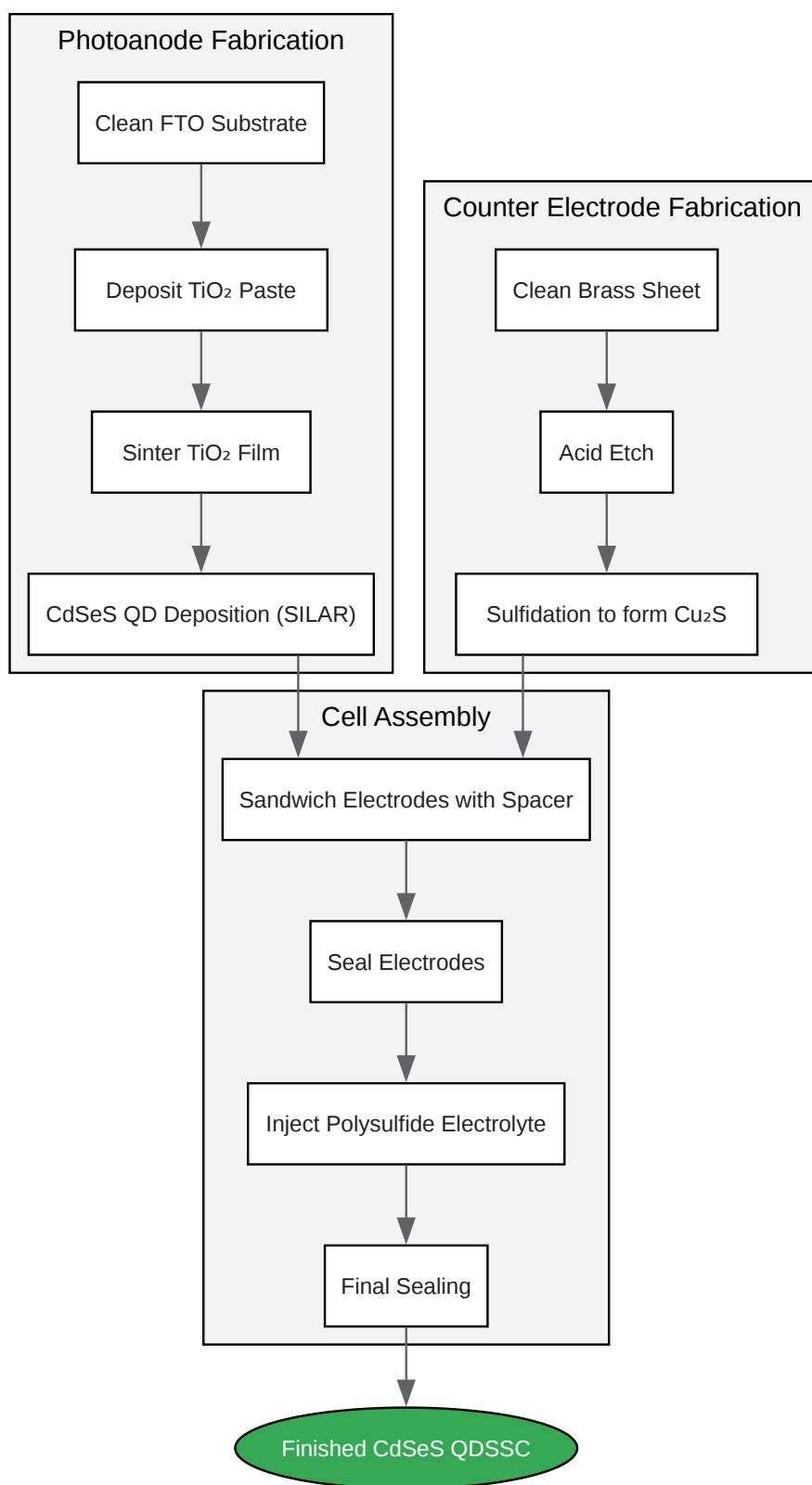
Signaling Pathway: Working Principle of a CdSeS QDSSC



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Caption: Working principle of a CdSeS quantum dot-sensitized solar cell.

Experimental Workflow: Fabrication of a CdSeS QDSSC

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Caption: Workflow for the fabrication of a CdSeS quantum dot solar cell.

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- To cite this document: BenchChem. [Application of CdSeS Quantum Dots in Solar Cells: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1582064#application-of-cdses-quantum-dots-in-solar-cells>

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